

Enabling RAASi Therapy: A Comparative Guide to Patiromer's Efficacy in Managing Hyperkalemia

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Compound of Interest

Compound Name: *Patiromer*

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For researchers, scientists, and drug development professionals navigating the challenges of hyperkalemia management in patients on renin-angiotensin-aldosterone system inhibitors (RAASi), this guide provides an objective comparison of **Patiromer**'s performance against other alternatives. The information presented is supported by experimental data from key clinical trials, offering a comprehensive overview to inform research and development efforts.

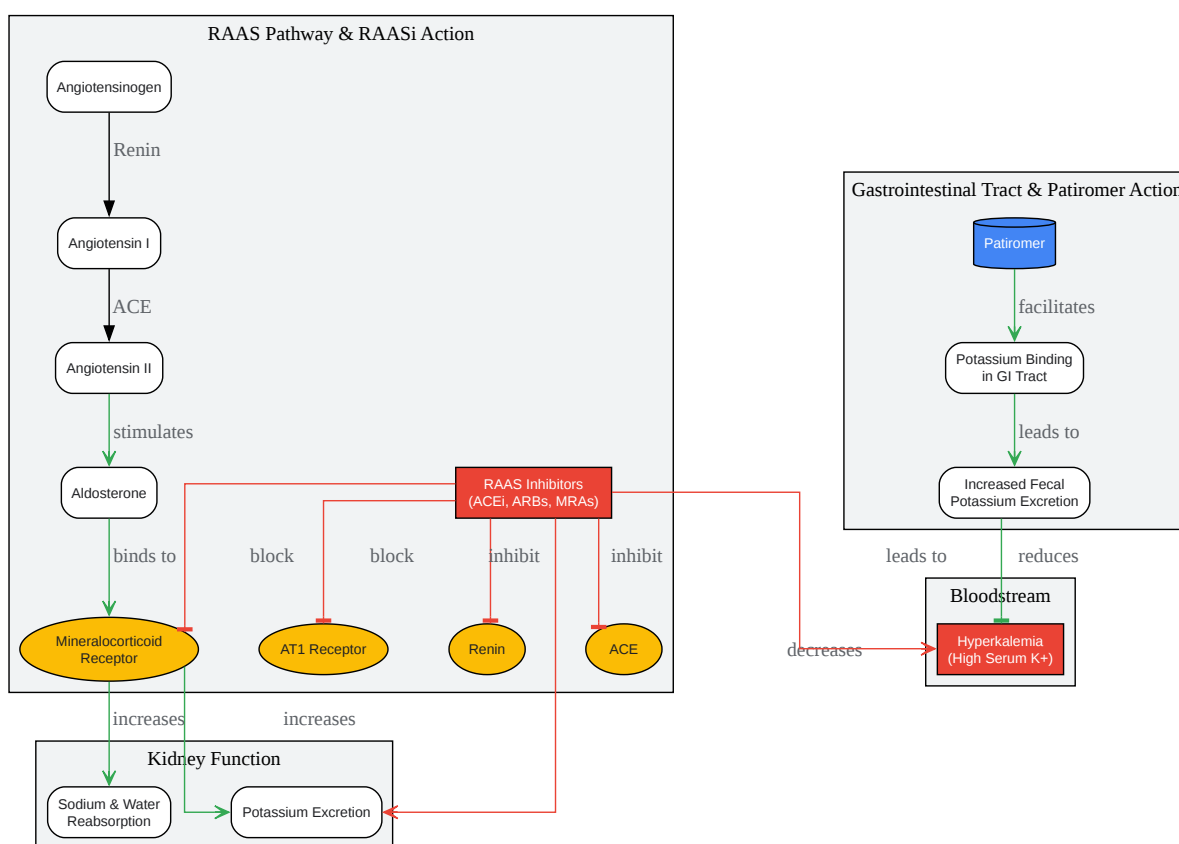
The Challenge of RAASi-Induced Hyperkalemia

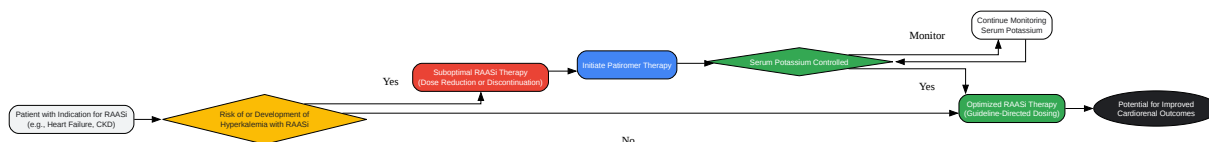
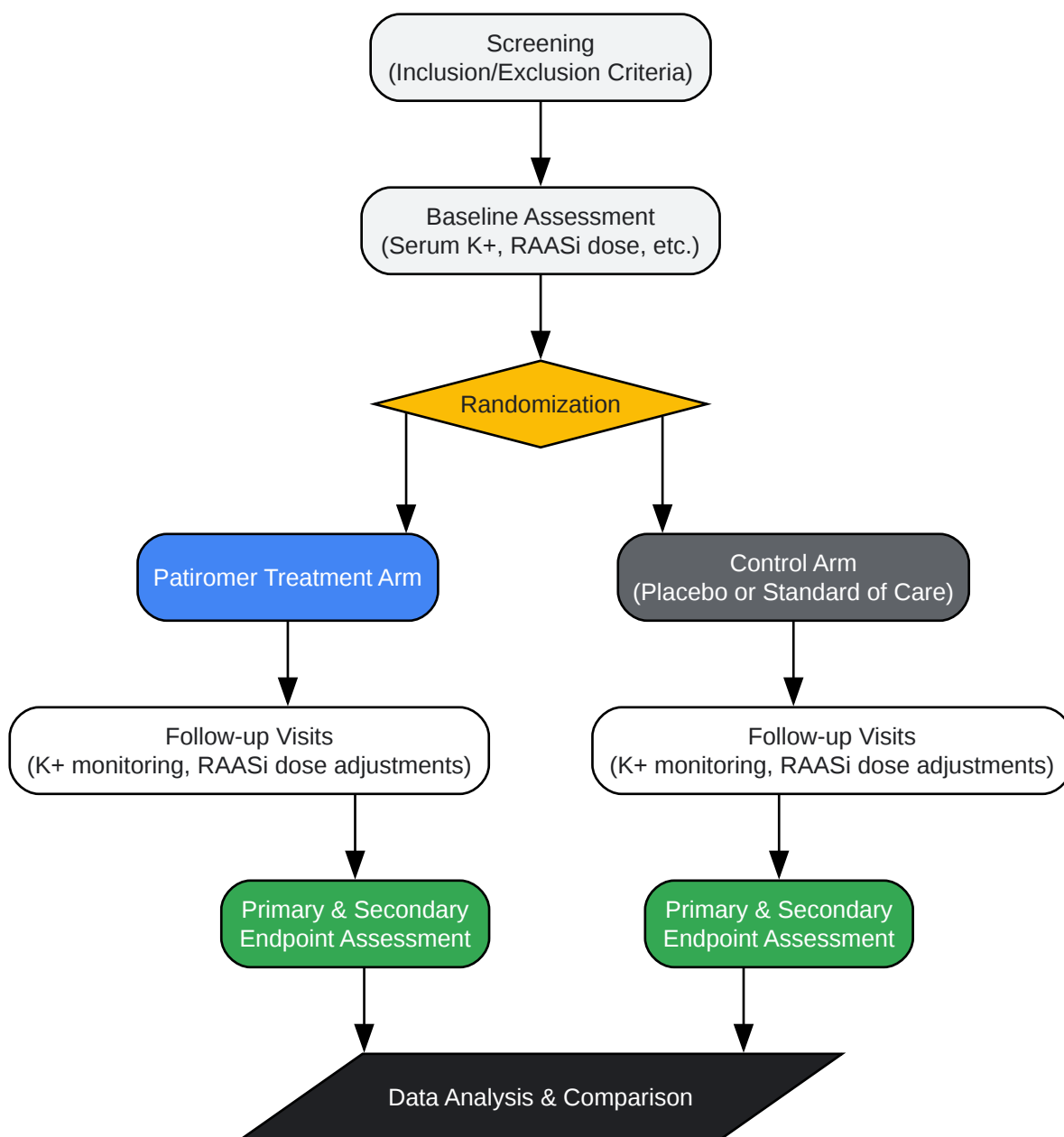
RAAS inhibitors are a cornerstone of therapy for heart failure and chronic kidney disease (CKD), but their use is often limited by the risk of hyperkalemia, an electrolyte imbalance characterized by elevated potassium levels in the blood.[1][2][3][4] This adverse effect can lead to dose reduction or discontinuation of these life-saving therapies, compromising patient outcomes.[2][3][4] **Patiromer**, a non-absorbed potassium-binding polymer, has emerged as a therapeutic option to manage hyperkalemia and enable the continued use of RAASi.[1][5][6][7][8][9][10][11][12][13][14][15][16]

Mechanism of Action and Clinical Efficacy of Patiromer

Patiromer works in the gastrointestinal tract to bind with potassium, increasing its fecal excretion and thereby lowering serum potassium levels. This mechanism allows for the maintenance of normokalemia in patients at risk for hyperkalemia, facilitating the optimization

of RAASi therapy. The following diagram illustrates the interplay between RAASi, hyperkalemia, and the mechanism of action of **Patiromer**.





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